

Comparative Guide to 4,5-Dichloroguaiacol Certified Reference Materials

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Compound of Interest

Compound Name: 4,5-Dichloroguaiacol

Cat. No.: B7903635

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of commercially available Certified Reference Materials (CRMs) for **4,5-Dichloroguaiacol** (CAS 2460-49-3). It is intended to assist laboratory professionals in selecting the appropriate standard for their analytical needs, with a focus on environmental testing and chemical analysis.

Comparison of Commercially Available 4,5-Dichloroguaiacol CRMs

The selection of a CRM is critical for ensuring the accuracy, traceability, and validity of analytical results. Key considerations include the supplier's accreditation, the format of the CRM, and the completeness of the accompanying documentation. Below is a comparison of **4,5-Dichloroguaiacol** CRMs from prominent suppliers.

Parameter	LGC Standards	Novachem (Distributor for LGC)	MedChemExpress
Product Name	4,5-Dichloroguaiacol	4,5-Dichloroguaiacol	4,5-Dichloroguaiacol
CAS Number	2460-49-3	2460-49-3	2460-49-3
Format	Not specified, likely neat/solid	Neat (25mg)[1]	Solid powder
Accreditation	Manufactured under ISO 17034 with analytical measurements performed under ISO/IEC 17025.[2]	Distributes LGC Standards products, implying the same accreditation.[1]	Not specified for this product.
Intended Use	Primarily for environmental testing. [2]	For research and analytical use.[1]	For research use only.
Documentation	Certificate of Analysis (CoA) available, detailing scientific integrity of data.	Certificate of Analysis (CoA) and Certificate of Traceability (CoT) available on request.	Certificate of Analysis available.
Key Features	High-quality reference material with robust certification.	Provides traceable supply from LGC Standards / Dr. Ehrenstorfer.	Marketed as a major component of chlorinated phenol for research.

Note: While other major CRM producers like Sigma-Aldrich (with their Supelco® brand), Honeywell, and CPI International offer a wide range of organic certified reference materials, specific listings for **4,5-Dichloroguaiacol** were not prominently found in the initial search. Researchers are encouraged to check their most current catalogues.

Experimental Protocol: Quantitative Analysis of 4,5-Dichloroguaiacol in Water by GC-MS/MS

This section outlines a typical workflow for the trace analysis of chlorophenolic compounds, including **4,5-Dichloroguaiacol**, in water samples using a CRM and Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS). This method is based on established protocols for analyzing chlorophenols in environmental samples.

Objective: To accurately quantify the concentration of **4,5-Dichloroguaiacol** in a water sample.

Materials:

- **4,5-Dichloroguaiacol** CRM
- High-purity solvents (e.g., acetone, hexane, dichloromethane)
- Carbon-filtered laboratory water
- Internal standards (e.g., labeled chlorophenolic compounds)
- GC-MS/MS system with a suitable capillary column (e.g., 5% Phenyl Polysilphenylene-siloxane)

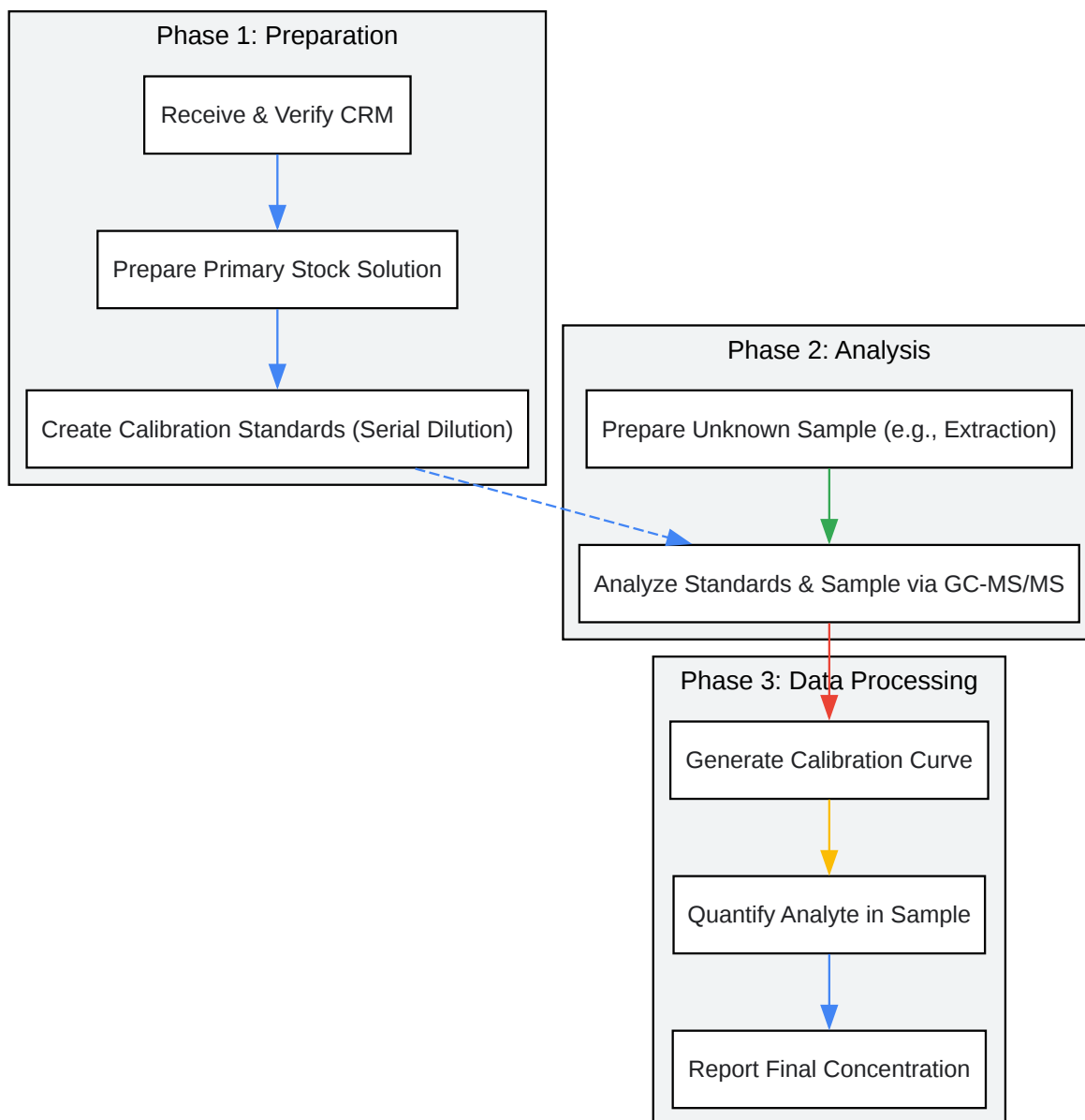
Procedure:

- Standard Preparation:
 - Accurately weigh the **4,5-Dichloroguaiacol** CRM and dissolve it in a high-purity solvent (e.g., acetone) to create a primary stock solution.
 - Perform serial dilutions of the primary stock solution to prepare a series of calibration standards at different concentration levels (e.g., ranging from 2.5 to 10,000 ng/mL).
- Sample Preparation (Liquid-Liquid Extraction):
 - Take a known volume (e.g., 800 mL) of the water sample.
 - Spike the sample with a known amount of an internal standard solution.
 - Perform a liquid-liquid extraction using a suitable solvent like dichloromethane.

- Concentrate the extract to a final volume.
- GC-MS/MS Analysis:
 - Inject a small volume (e.g., 1 μ L) of the prepared standards and samples into the GC-MS/MS system.
 - The gas chromatograph separates the analytes based on their volatility and interaction with the column.
 - The triple quadrupole mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode for selective and sensitive detection of **4,5-Dichloroguaiacol**.
- Data Analysis:
 - Generate a calibration curve by plotting the response of the calibration standards against their known concentrations.
 - Ensure the curve shows good linearity (e.g., $R^2 > 0.99$).
 - Quantify the amount of **4,5-Dichloroguaiacol** in the sample by comparing its peak area to the calibration curve.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for using a Certified Reference Material in a quantitative analytical experiment.



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Caption: Workflow for quantitative analysis using a CRM.

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References

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- 2. 4,5-Dichloroguaiacol | CAS 2460-49-3 | LGC Standards [lgcstandards.com]
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